

Synthesis of Stable Isotope-Labeled 2-Oxoglutaryl-CoA: An Application Note and Protocol

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Compound of Interest

Compound Name: 2-oxoglutaryl-CoA

Cat. No.: B15550152

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stable isotope-labeled compounds are indispensable tools in metabolic research, enabling the precise tracing of metabolic pathways and quantification of metabolite fluxes. **2-Oxoglutaryl-CoA** is a key intermediate in the Krebs cycle, linking carbon and nitrogen metabolism. Its stable isotope-labeled counterpart is crucial for studying the dynamics of the Krebs cycle, amino acid metabolism, and related pathways. This document provides detailed application notes and protocols for the synthesis of stable isotope-labeled **2-oxoglutaryl-CoA**, catering to the needs of researchers in academia and the pharmaceutical industry.

The synthesis of stable isotope-labeled **2-oxoglutaryl-CoA** can be approached through two primary strategies: chemo-enzymatic synthesis of the labeled 2-oxoglutaric acid precursor followed by its coupling to Coenzyme A (CoA), or a biosynthetic approach utilizing cell cultures fed with labeled precursors. This note will focus on a robust chemo-enzymatic approach, providing detailed protocols for each step, from the synthesis of the labeled precursor to the final product, including purification and characterization.

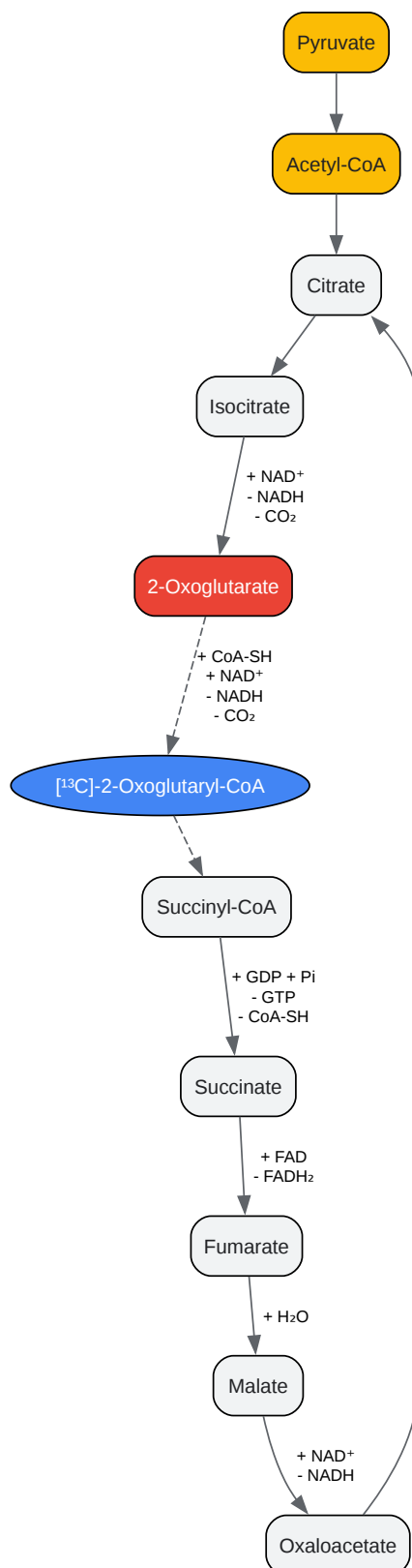
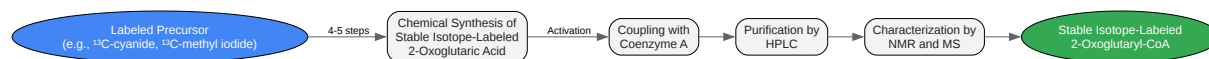
Applications

Stable isotope-labeled **2-oxoglutaryl-CoA** is a powerful tool for a variety of research applications, including:

- **Metabolic Flux Analysis:** Quantifying the rate of metabolic reactions through the Krebs cycle.
- **Drug Discovery and Development:** Investigating the mechanism of action of drugs that target metabolic pathways.
- **Disease Research:** Studying metabolic dysregulation in diseases such as cancer, diabetes, and neurodegenerative disorders.
- **Nutritional Science:** Tracing the metabolic fate of nutrients.

Synthesis Overview

The synthesis of stable isotope-labeled **2-oxoglutaryl-CoA** is a multi-step process that begins with the synthesis of a stable isotope-labeled 2-oxoglutaric acid. This labeled precursor is then coupled with Coenzyme A to form the final product.



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